

Application Notes and Protocols for RU44790 in Protein Binding Assays

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Compound of Interest

Compound Name: RU44790

Cat. No.: B1680179

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Introduction

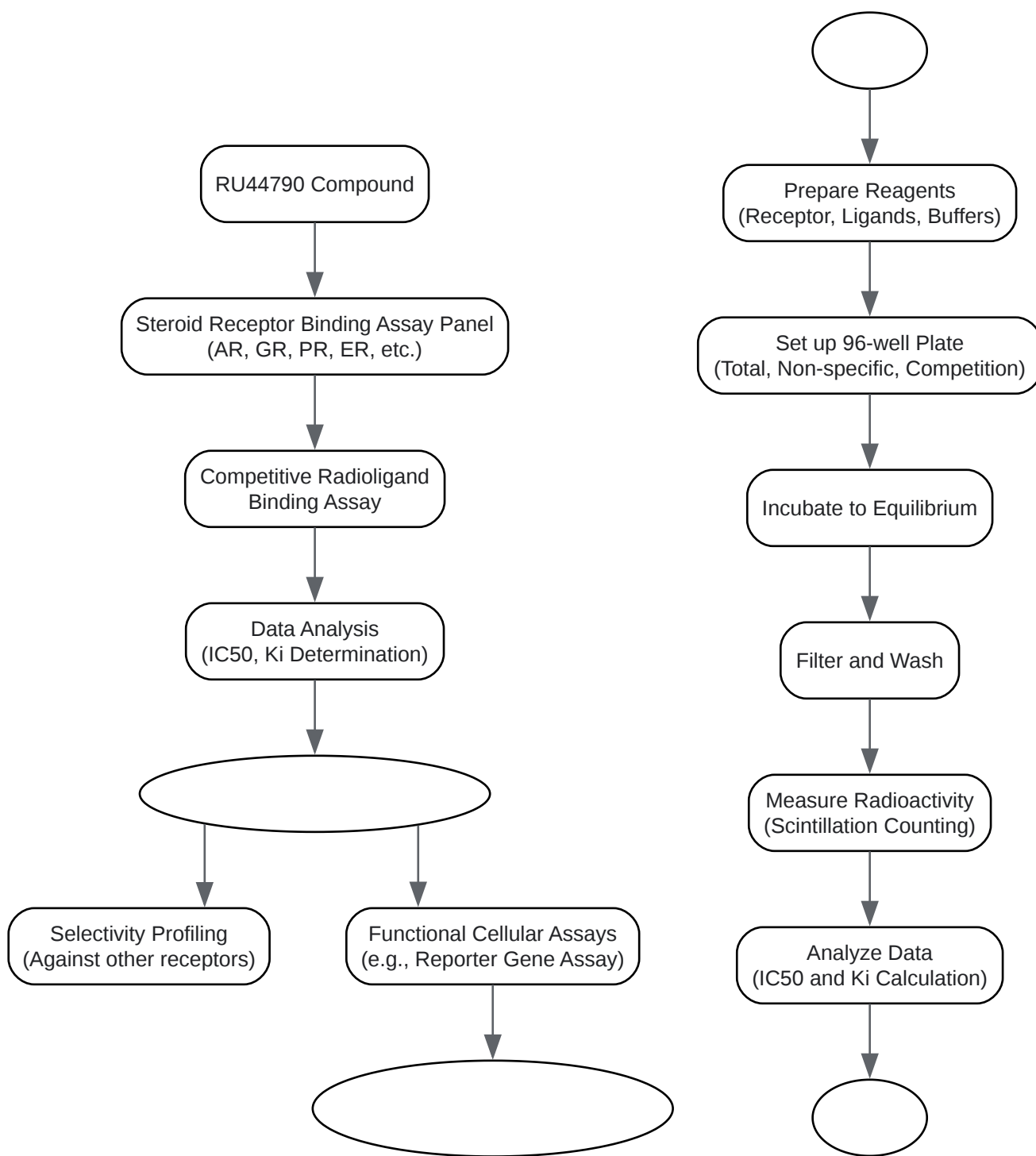
This document provides a comprehensive overview of the application of **RU44790** in protein binding assays. **RU44790** is a steroidal compound synthesized by Roussel Uclaf, a pharmaceutical company known for its development of steroid receptor modulators. The "RU" designation is characteristic of compounds from this company, with the most notable example being RU486 (Mifepristone), a well-characterized antagonist of the progesterone and glucocorticoid receptors. While the specific biological target of **RU44790** is not readily available in public databases, its chemical lineage suggests a high probability of it being a ligand for a nuclear hormone receptor, such as the androgen receptor (AR), glucocorticoid receptor (GR), progesterone receptor (PR), or estrogen receptor (ER).

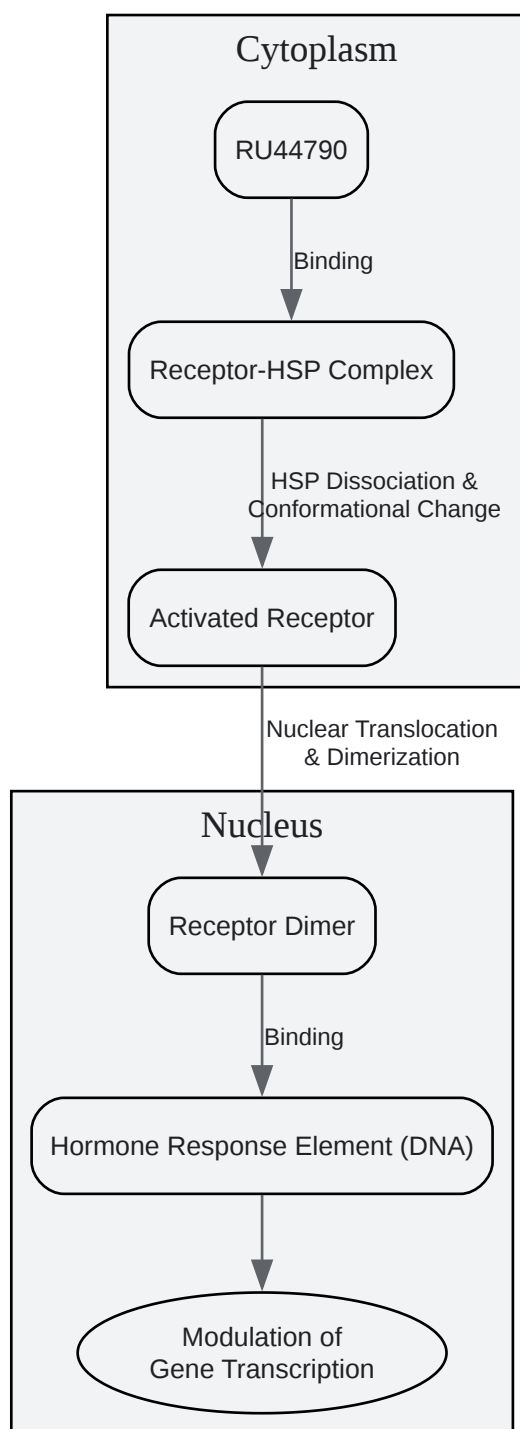
These application notes are designed for researchers, scientists, and drug development professionals interested in characterizing the binding properties of **RU44790** to its putative protein target. The protocols outlined below provide detailed methodologies for key experiments to determine binding affinity, selectivity, and mechanism of action.

Target Identification and Characterization

Given the likely nature of **RU44790** as a steroid receptor modulator, initial experiments should focus on identifying its primary protein target. A panel of binding assays against common steroid hormone receptors is recommended.

Experimental Workflow: Target Identification of RU44790





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